

Application Notes and Protocols: Formulation of Esomeprazole Magnesium Trihydrate Enteric-Coated Tablets

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Compound of Interest

Compound Name: *Esomeprazole magnesium salt*

CAS No.: 217087-10-0

Cat. No.: B1257141

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Introduction

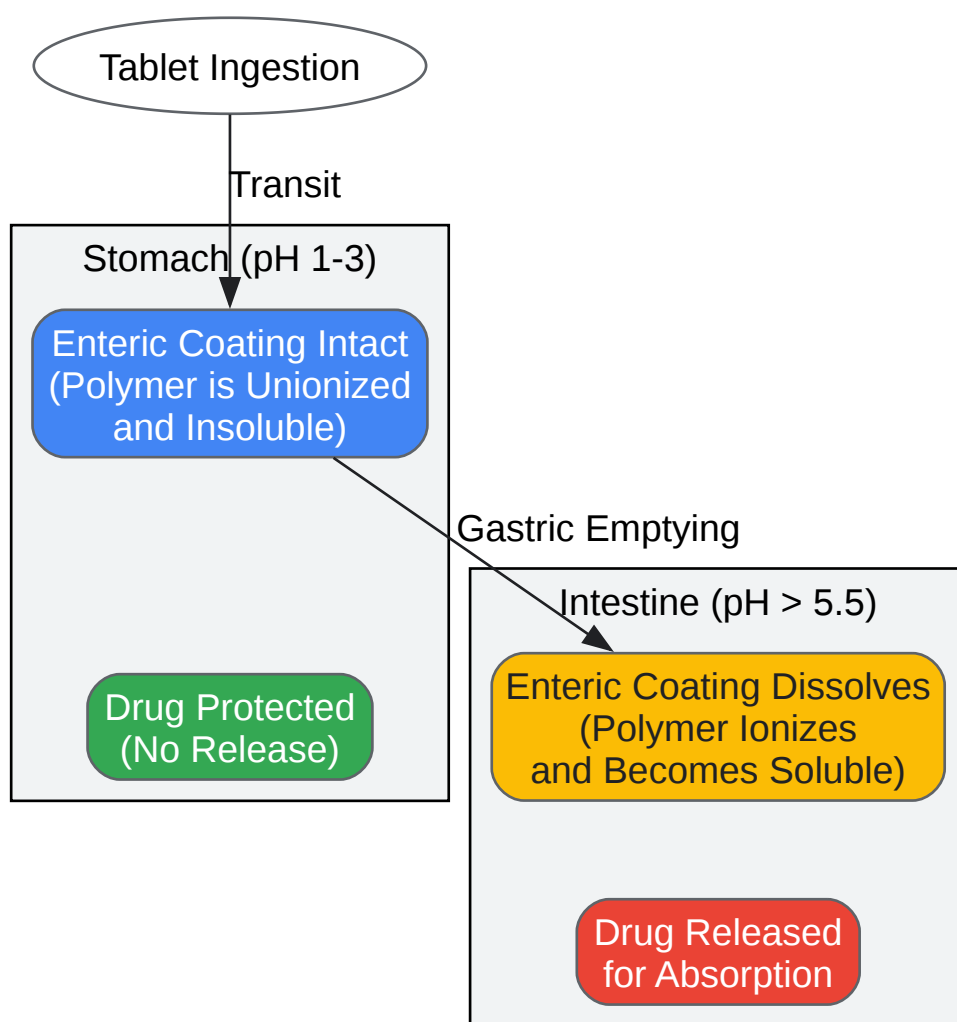
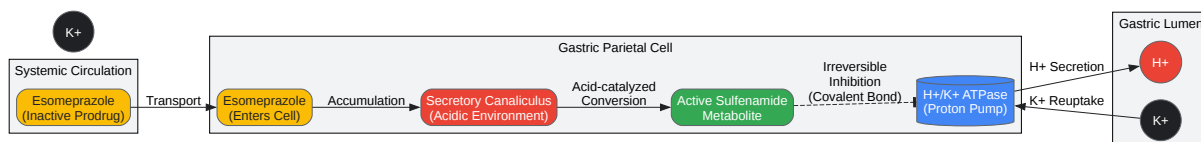
Esomeprazole, the S-isomer of omeprazole, is a proton pump inhibitor (PPI) that effectively suppresses gastric acid secretion.[1] It is widely used for the treatment of gastroesophageal reflux disease (GERD), peptic ulcers, and other acid-related disorders.[2][3] A significant challenge in the oral delivery of esomeprazole magnesium trihydrate is its inherent instability in acidic environments. Exposure to the low pH of the stomach leads to rapid degradation, which significantly reduces the drug's bioavailability.[4]

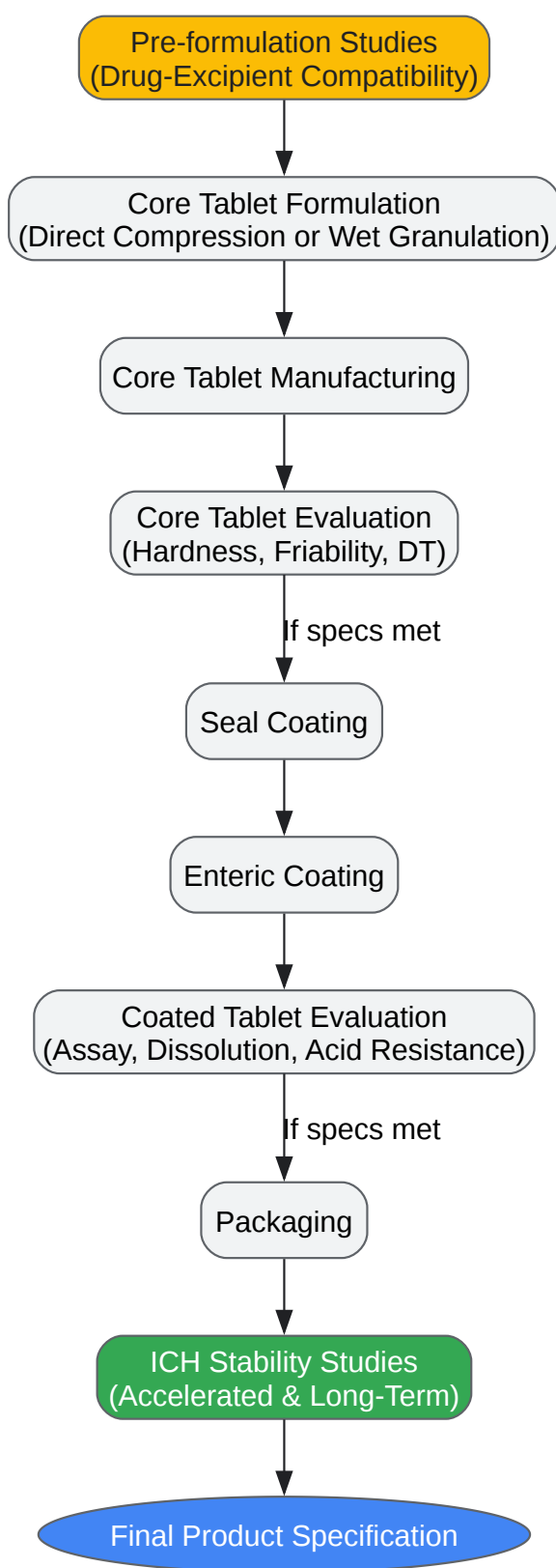
To overcome this, esomeprazole is formulated as a delayed-release dosage form, most commonly as an enteric-coated tablet. The enteric coating is a pH-sensitive polymer barrier that remains intact in the acidic milieu of the stomach but dissolves in the more neutral pH of the small intestine, ensuring the drug is released at its primary site of absorption.[5] This document provides a comprehensive overview of the formulation strategies, manufacturing

protocols, and quality control tests for developing robust esomeprazole magnesium trihydrate enteric-coated tablets.

Mechanism of Action: Proton Pump Inhibition

Esomeprazole exerts its therapeutic effect by irreversibly inhibiting the H⁺/K⁺-ATPase enzyme system, also known as the proton pump, located on the secretory surface of gastric parietal cells.^{[1][6]} This enzyme represents the final step in the pathway of gastric acid secretion.^[7] After absorption in the small intestine, esomeprazole is transported to the parietal cells, where the acidic environment of the secretory canaliculi catalyzes its conversion into the active sulfenamide form.^[3] This active form then forms a covalent disulfide bond with cysteine residues on the H⁺/K⁺-ATPase, inactivating the pump and thereby blocking the secretion of hydrogen ions into the gastric lumen.^{[3][7]}





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References

- 1. Esomeprazole Therapy and CYP2C19 Genotype - Medical Genetics Summaries - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 2. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- 3. What is the mechanism of Esomeprazole Sodium? [synapse.patsnap.com]
- 4. [juniperpublishers.com](https://www.juniperpublishers.com) [[juniperpublishers.com](https://www.juniperpublishers.com)]
- 5. [ijprajournal.com](https://www.ijprajournal.com) [[ijprajournal.com](https://www.ijprajournal.com)]
- 6. Pharmacotherapy Update | Esomeprazole (Nexium®): A New Proton Pump Inhibitor [[clevelandclinicmeded.com](https://www.clevelandclinicmeded.com)]
- 7. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
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